

# Essential Safety and Operational Guide for Handling SGC-CLK-1

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## Compound of Interest

Compound Name: SGC-CLK-1

Cat. No.: B1232169

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **SGC-CLK-1**, a potent and selective inhibitor of Cdc2-like kinases (CLK1, CLK2, and CLK4). Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

## Summary of Key Compound Information

For quick reference, the following table summarizes the essential quantitative data for **SGC-CLK-1**.

| Property                 | Value                                                                        | Source(s)                          |
|--------------------------|------------------------------------------------------------------------------|------------------------------------|
| CAS Number               | 748142-15-6                                                                  | --INVALID-LINK--, --INVALID-LINK-- |
| Molecular Formula        | C <sub>19</sub> H <sub>15</sub> F <sub>3</sub> N <sub>6</sub> O <sub>2</sub> | --INVALID-LINK--, --INVALID-LINK-- |
| Molecular Weight         | 416.4 g/mol                                                                  | --INVALID-LINK--, --INVALID-LINK-- |
| Appearance               | A solid, white to beige powder                                               | --INVALID-LINK--                   |
| Solubility               | DMSO: 2 mg/mL (warmed),<br>Sparingly soluble in DMSO: 1-10 mg/mL             | --INVALID-LINK--, --INVALID-LINK-- |
| Storage Temperature      | 2-8°C (short-term), -20°C (long-term)                                        | --INVALID-LINK--, --INVALID-LINK-- |
| Stability                | ≥ 4 years when stored at -20°C                                               | --INVALID-LINK--                   |
| Storage Class            | 11 - Combustible Solids                                                      | --INVALID-LINK--                   |
| Water Hazard Class (WGK) | 3 - Severe hazard to waters                                                  | --INVALID-LINK--                   |

## Personal Protective Equipment (PPE) and Safety Precautions

Given that **SGC-CLK-1** is a potent bioactive compound, appropriate PPE must be worn at all times during handling. The full toxicological properties of this compound are not known, and it should be handled with caution.

| PPE Item       | Specification                                                                                                              |
|----------------|----------------------------------------------------------------------------------------------------------------------------|
| Gloves         | Nitrile gloves should be worn. Double-gloving is recommended when handling the solid or concentrated solutions.            |
| Eye Protection | ANSI-approved safety glasses or goggles.                                                                                   |
| Lab Coat       | A standard laboratory coat must be worn and buttoned.                                                                      |
| Respiratory    | For handling larger quantities of the powder or if aerosolization is possible, a NIOSH-approved respirator is recommended. |

#### Engineering Controls:

- Fume Hood: All weighing and solution preparation of **SGC-CLK-1** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation.

#### Hygiene Practices:

- Avoid inhalation of dust and contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

## Experimental Protocol: Preparation of Stock Solutions

This protocol provides a general method for preparing a stock solution of **SGC-CLK-1** for use in cell-based assays.

#### Materials:

- **SGC-CLK-1** solid

- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips

#### Procedure:

- Pre-weighing: In a chemical fume hood, carefully weigh the desired amount of **SGC-CLK-1** into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO to your weighed solid).
- Dissolution: Gently vortex or sonicate the solution until the solid is completely dissolved. Warming may be necessary to achieve full dissolution.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the stock solution aliquots at -20°C for up to one month or at -80°C for up to six months.<sup>[1]</sup>

## Operational and Disposal Plans

Proper disposal of **SGC-CLK-1** and associated waste is critical to prevent environmental contamination and ensure a safe laboratory environment.

#### Solid Waste Disposal:

- Collect any unused or waste **SGC-CLK-1** powder in its original container or a clearly labeled, sealed container.
- Label the container with "Hazardous Waste," the full chemical name ("**SGC-CLK-1**"), and the CAS number (748142-15-6).
- Place the sealed container in a designated solid chemical waste receptacle.

#### Liquid Waste Disposal (Solutions):

- Do not dispose of solutions containing **SGC-CLK-1** down the drain.
- Collect all liquid waste, including unused stock solutions and experimental residues, in a designated hazardous liquid waste container compatible with the solvent (e.g., a polyethylene container for DMSO solutions).
- Clearly label the liquid waste container with "Hazardous Waste," the full chemical name ("**SGC-CLK-1**"), the solvent (e.g., "DMSO"), and the approximate concentration.
- Keep the waste container sealed when not in use and store it in a secondary containment bin within a well-ventilated area, such as a fume hood.

#### Contaminated Labware and PPE Disposal:

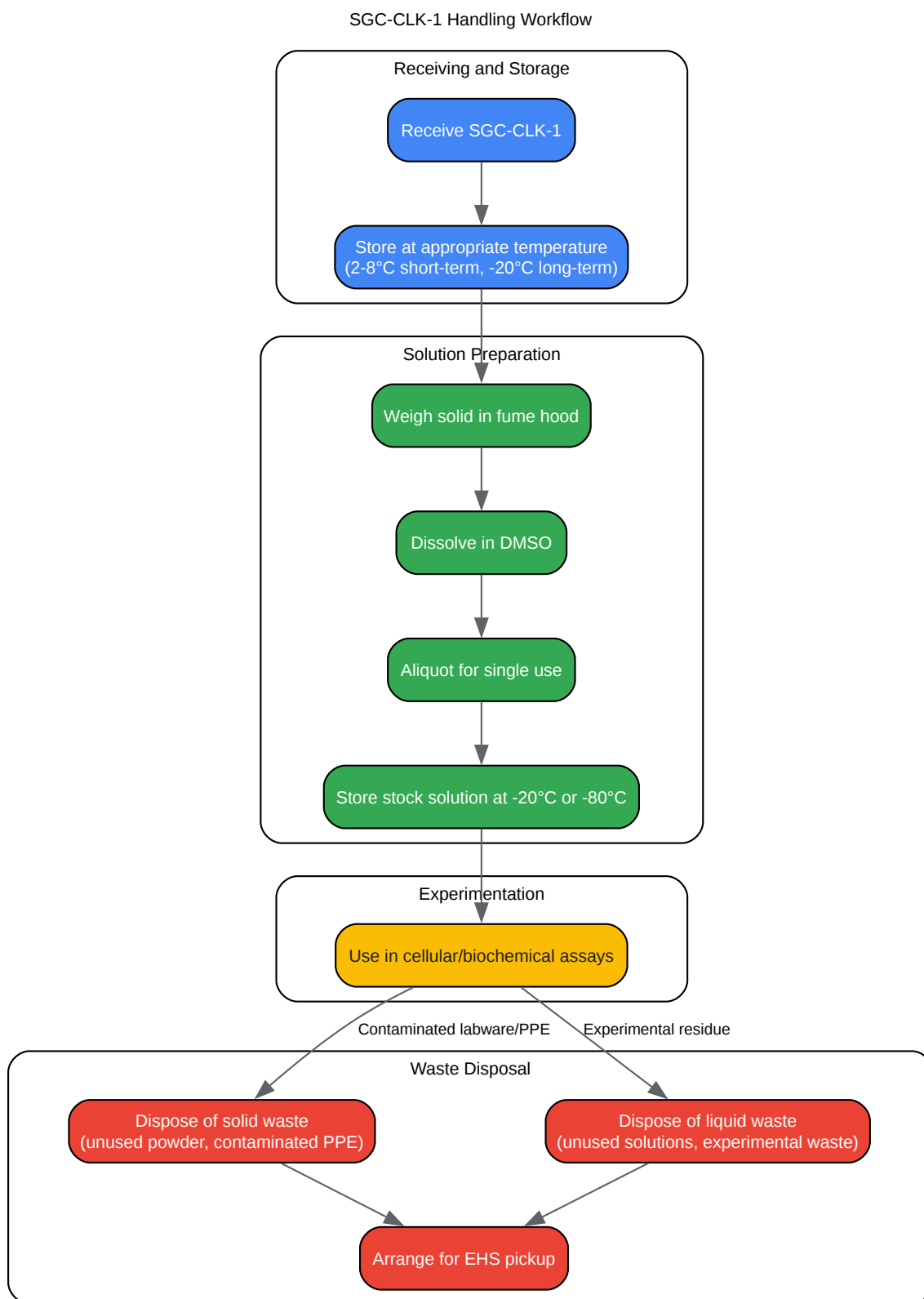
- Any labware (e.g., pipette tips, microfuge tubes) or PPE (e.g., gloves) that has come into direct contact with **SGC-CLK-1** should be considered contaminated.
- Dispose of these items in a designated solid hazardous waste stream, separate from regular trash.
- If necessary, decontaminate glassware with an appropriate solvent (e.g., ethanol or isopropanol), and collect the rinse as hazardous liquid waste.

#### Final Disposal:

- Arrange for the pickup of all hazardous waste containers by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Follow all institutional and local regulations for the final disposal of chemical waste.

## Visualized Workflows and Pathways

### SGC-CLK-1 Handling Workflow

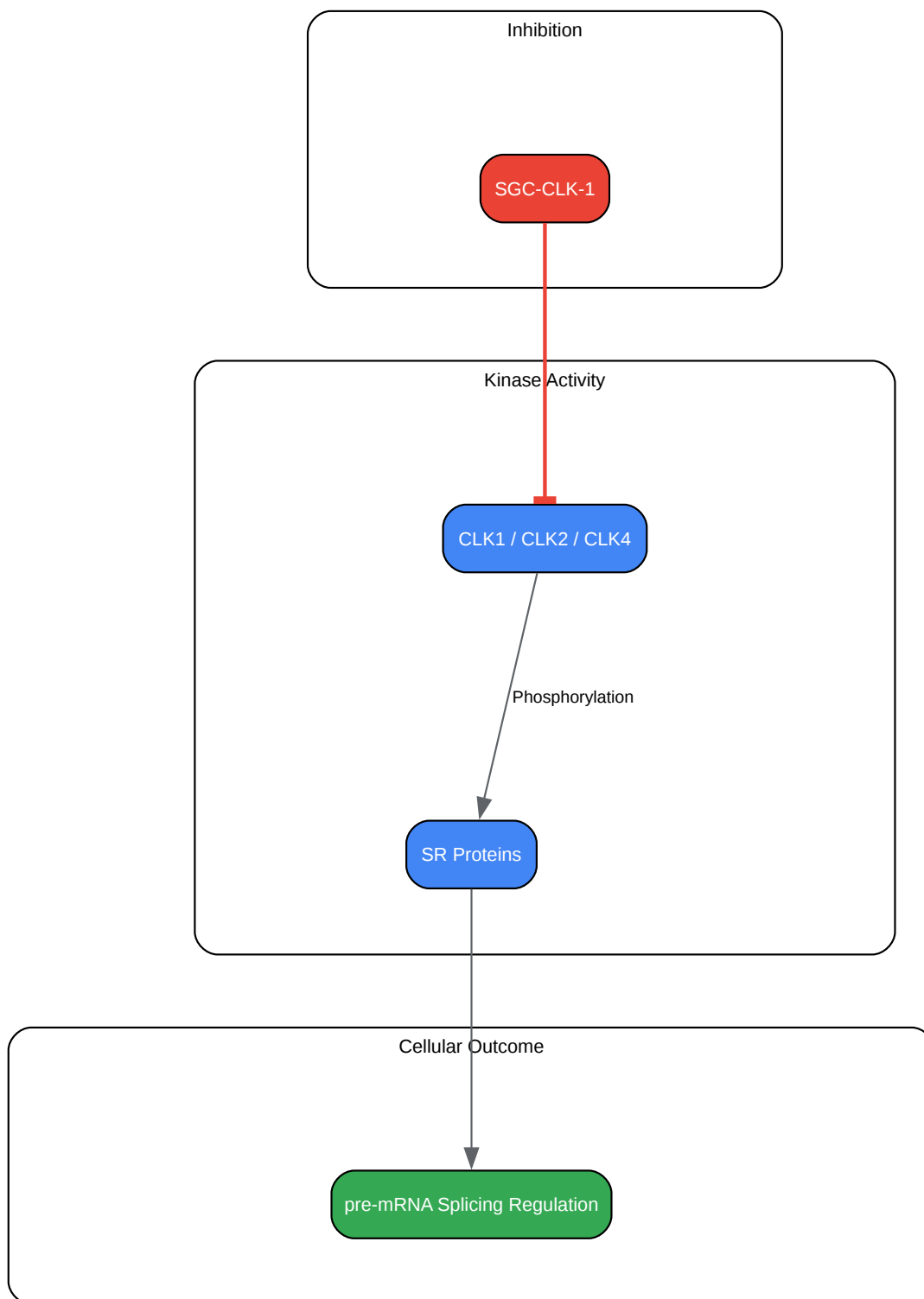


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Caption: Workflow for the safe handling of **SGC-CLK-1** from receipt to disposal.

## SGC-CLK-1 Signaling Pathway Inhibition

SGC-CLK-1 Mechanism of Action



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Caption: **SGC-CLK-1** inhibits CLK kinases, preventing SR protein phosphorylation.

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## References

- 1. SGC-CLK-1: A chemical probe for the Cdc2-like kinases CLK1, CLK2, and CLK4 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/312169/)]
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